

# Navigating the Safety Profile of Mono-tert-butyl Fumarate: A Technical Guide

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## Compound of Interest

Compound Name: (E)-4-(tert-Butoxy)-4-oxobut-2-enoic acid

Cat. No.: B041144

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Disclaimer: Limited direct safety and toxicological data is publicly available for mono-tert-butyl fumarate. This guide provides a comprehensive overview based on the closely related analogue, monobutyl fumarate (CAS No. 16062-88-7), and general knowledge of fumaric acid esters and tert-butylated compounds. All information should be used as a preliminary guide and supplemented with in-house risk assessments and, where possible, direct testing.

This technical whitepaper serves as a crucial resource for researchers, scientists, and drug development professionals, offering a detailed examination of the safety and handling information for mono-tert-butyl fumarate and its analogues. Due to the scarcity of data for the specific molecule of interest, this guide emphasizes prudent laboratory practices and draws inferences from structurally similar compounds to ensure a high level of safety in research and development settings.

## Physicochemical Properties

Understanding the physical and chemical characteristics of a compound is the first step in safe handling. The following table summarizes the available data for monobutyl fumarate, which is expected to have properties similar to mono-tert-butyl fumarate.

Property	Value	Reference
CAS Number	16062-88-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C8H12O4	<a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	172.18 g/mol	<a href="#">[5]</a>
Melting Point	140 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	109 °C at 0.01 Torr	<a href="#">[1]</a>
Appearance	Solid powder	<a href="#">[5]</a>
Solubility	Soluble in DMSO	<a href="#">[5]</a>

## Hazard Identification and Classification

While a specific hazard classification for mono-tert-butyl fumarate is not available, an analysis of related compounds provides insight into potential risks.

**Fumaric Acid Esters:** This class of compounds can cause gastrointestinal issues, flushing, and in some cases, kidney or liver disturbances with systemic exposure.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) Allergic contact dermatitis has been reported with some fumaric acid esters.[\[6\]](#)

**Tert-butyl Compounds:** Compounds containing a tert-butyl group can be irritating to the skin and eyes.[\[11\]](#) Chronic exposure to some tert-butyl compounds has been associated with kidney and thyroid effects in animal studies.[\[12\]](#)

Based on this information, it is prudent to handle mono-tert-butyl fumarate as a compound that is potentially:

- Irritating to the skin, eyes, and respiratory system.
- Harmful if swallowed or inhaled.
- Capable of causing allergic skin reactions.
- Potentially toxic to the kidneys or liver with prolonged or repeated exposure.

A Safety Data Sheet for monobutyl fumarate does not provide specific hazard statements but recommends general safe handling practices.[\[13\]](#)

## Handling and Storage

Adherence to strict laboratory protocols is essential when handling any chemical with an incomplete safety profile.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[13\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.[\[13\]](#)
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.  
[\[13\]](#)

Handling Procedures:

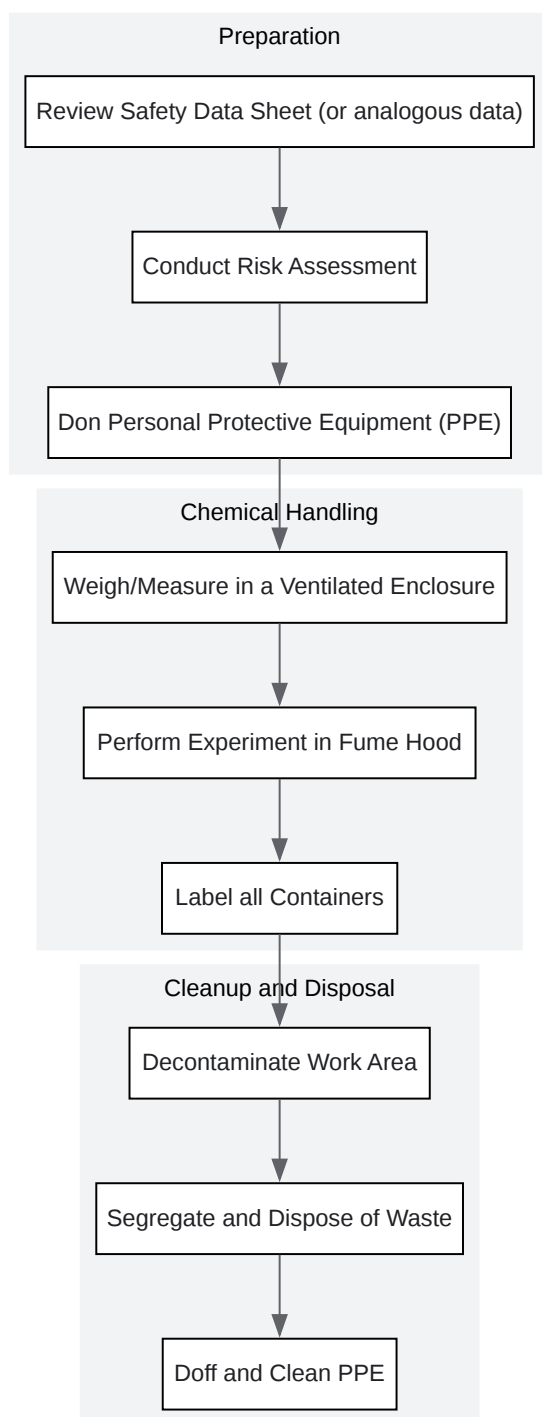
- Avoid generating dust.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[5\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

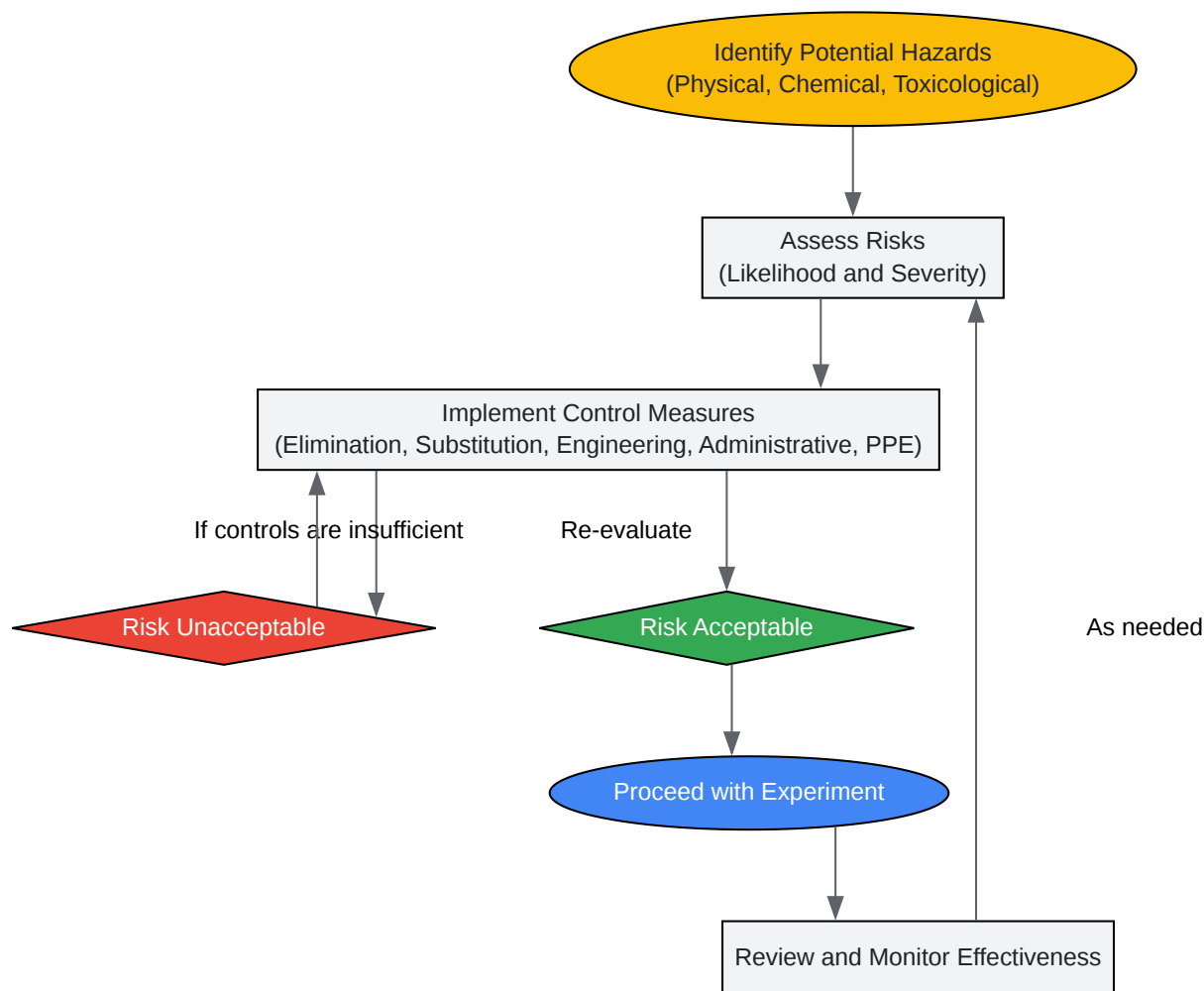
## Experimental Workflows and Risk Management

The following diagrams illustrate standard workflows for handling laboratory chemicals and conducting a risk assessment, which are directly applicable to working with mono-tert-butyl fumarate.



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A generalized workflow for safe laboratory chemical handling.



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A logical flowchart for conducting a chemical risk assessment.

## First Aid Measures

In the event of exposure, the following first aid measures, based on general chemical safety principles, should be followed.

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[13\]](#)
- After Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[\[13\]](#)
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[13\]](#)
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[13\]](#)

## Fire-Fighting and Accidental Release Measures

### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[13\]](#)
- Specific Hazards: Thermal decomposition may produce irritating gases and vapors.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[13\]](#)

### Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE. Avoid breathing dust and contact with skin and eyes.
- Environmental Precautions: Prevent entry into drains and waterways.
- Methods for Cleaning Up: Carefully sweep up or vacuum the spilled material and place it in a suitable, labeled container for disposal. Avoid creating dust.

## Toxicological Information

As previously stated, specific toxicological data for mono-tert-butyl fumarate is not available. The information below is for related compounds and should be interpreted with caution.

Compound Class	Potential Toxicological Effects
Fumaric Acid Esters	Gastrointestinal disturbances (nausea, diarrhea, abdominal pain), flushing. Potential for kidney and liver effects with high doses or prolonged exposure. May cause lymphopenia and eosinophilia. <a href="#">[6]</a> <a href="#">[7]</a>
tert-Butanol (a metabolite of some tert-butyl compounds)	Irritation to skin and eyes. High doses can cause sedation. Chronic oral exposure in animal studies has been linked to kidney and thyroid effects. <a href="#">[11]</a> <a href="#">[12]</a>

No carcinogenicity, mutagenicity, or reproductive toxicity data is available for mono-tert-butyl fumarate or its close analogues.

## Ecological Information

There is no specific ecological data available for mono-tert-butyl fumarate or monobutyl fumarate.[\[13\]](#) It is imperative to prevent the release of this compound into the environment. All waste should be handled as hazardous chemical waste and disposed of according to local, state, and federal regulations.

## Conclusion

The safe handling of mono-tert-butyl fumarate requires a cautious and informed approach due to the limited availability of specific safety data. By treating it with the precautions appropriate for its chemical class and utilizing the data from its closest analogue, monobutyl fumarate, researchers can minimize risks. This guide provides a foundational understanding of the potential hazards and necessary safety measures. However, it is not a substitute for a thorough, experiment-specific risk assessment and adherence to all institutional safety protocols. As more data becomes available, this information should be updated to reflect a more complete safety profile.

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